

2-Amino-5-chlorobenzoic acid safety data sheet (SDS) information.

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Compound of Interest

Compound Name: 2-Amino-5-chlorobenzoic acid

Cat. No.: B128569

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Technical Support Center: 2-Amino-5-chlorobenzoic Acid

This technical support center provides essential safety data, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **2-Amino-5-chlorobenzoic acid**.

Safety Data Summary

Proper handling and storage of **2-Amino-5-chlorobenzoic acid** are crucial to ensure laboratory safety. The following tables summarize key quantitative data from its Safety Data Sheet (SDS).

Physical and Chemical Properties

Property	Value
CAS Number	635-21-2
Molecular Formula	C ₇ H ₆ CINO ₂
Molecular Weight	171.58 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	204-206 °C (decomposes) ^[1]
Solubility	Soluble in water, slightly soluble in DMSO and Methanol.
Density	1.476 g/cm ³

Toxicological Data

Parameter	Value
Acute Toxicity (LD50/LC50)	Data not available
Skin Corrosion/Irritation	Causes skin irritation (Category 2) ^{[2][3]}
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2) ^{[2][3]}
Respiratory Sensitization	May cause respiratory irritation (STOT SE 3) ^{[2][3]}

Exposure Limits

Agency	Limit
OSHA (PEL)	Data not available
NIOSH (REL)	Data not available
ACGIH (TLV)	Data not available

Experimental Protocol: Synthesis of a Benzoxazinone Derivative

This protocol provides a detailed methodology for a common reaction using **2-Amino-5-chlorobenzoic acid**, with an emphasis on safety procedures.

Objective: To synthesize 6-chloro-2-methyl-4H-3,1-benzoxazin-4-one from **2-Amino-5-chlorobenzoic acid**.

Materials:

- **2-Amino-5-chlorobenzoic acid**
- Acetic anhydride
- Pyridine
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter paper
- Beakers and graduated cylinders
- Personal Protective Equipment (PPE): safety goggles, lab coat, nitrile gloves

Procedure:

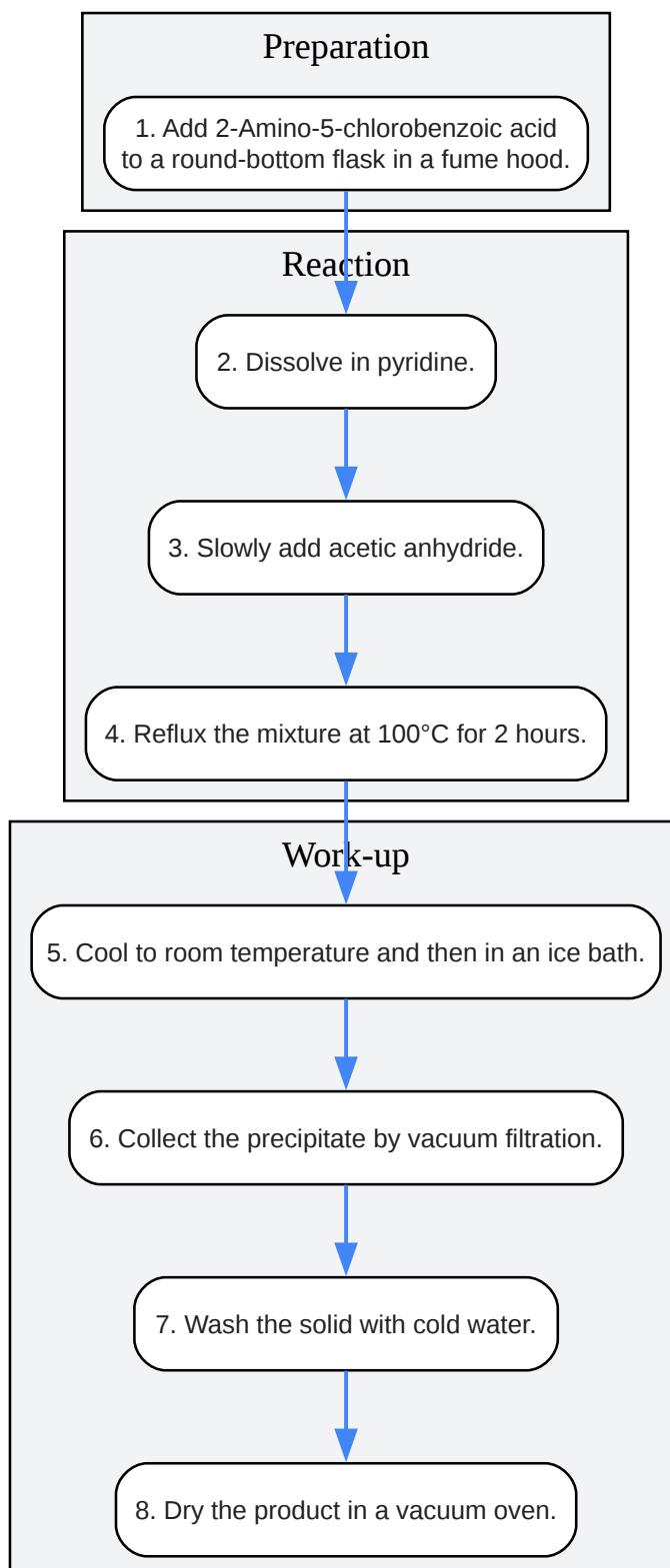
- Preparation: In a fume hood, add 10 mmol of **2-Amino-5-chlorobenzoic acid** to a 100 mL round-bottom flask equipped with a magnetic stir bar.

- Reagent Addition: Carefully add 25 mL of pyridine to the flask and stir until the solid is fully dissolved.
- Acylation: Slowly add 12 mmol of acetic anhydride to the solution. An exothermic reaction may occur.
- Reflux: Attach the reflux condenser and heat the mixture to 100°C using a heating mantle. Maintain the reflux for 2 hours, ensuring continuous stirring.
- Cooling and Precipitation: After 2 hours, remove the heat source and allow the mixture to cool to room temperature. Once cooled, place the flask in an ice bath to facilitate the precipitation of the product.
- Isolation: Collect the solid product by vacuum filtration using a Buchner funnel.
- Washing: Wash the collected solid with cold water to remove any remaining pyridine and acetic acid.
- Drying: Dry the product in a vacuum oven at 60°C.

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate PPE at all times.
- Acetic anhydride and pyridine are corrosive and have strong odors; handle with care.
- The reaction is exothermic; add reagents slowly and monitor the temperature.

Experimental Workflow

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A high-level workflow for the synthesis of a benzoxazinone derivative.

Troubleshooting Guides and FAQs

This section addresses specific issues that researchers may encounter during their experiments with **2-Amino-5-chlorobenzoic acid**.

Handling and Storage

- Q1: The **2-Amino-5-chlorobenzoic acid** powder is clumping together. Is it still usable?
 - A1: Clumping can be due to moisture absorption. While it may still be usable for some applications, it is best to store the compound in a tightly sealed container in a cool, dry place to prevent this.[\[2\]](#) For reactions sensitive to water, drying the material in a vacuum oven before use is recommended.
- Q2: I noticed a slight discoloration of the powder. What could be the cause?
 - A2: Discoloration can indicate degradation due to exposure to light or air over time. While minor discoloration may not significantly affect many reactions, for high-purity applications, using fresh, properly stored material is advisable.

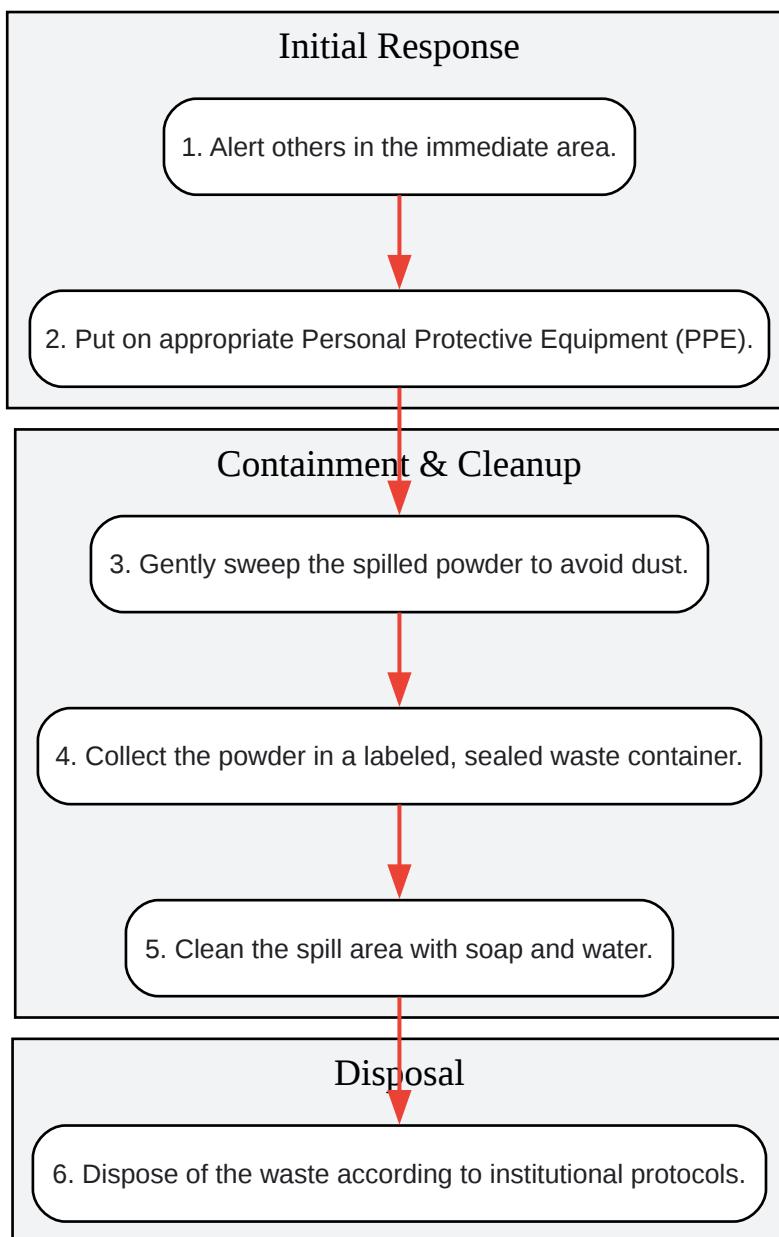
During the Experiment

- Q3: My reaction is not proceeding to completion. What are some possible reasons?
 - A3: Incomplete reactions can be due to several factors. Ensure that your starting material is pure and dry. Verify the quality and stoichiometry of your reagents. The reaction temperature and time may also need optimization.
- Q4: I am observing an unexpected side product in my reaction. What could it be?
 - A4: **2-Amino-5-chlorobenzoic acid** has two reactive functional groups (an amino group and a carboxylic acid). Depending on the reaction conditions, side reactions involving either of these groups can occur. Characterize the side product to understand its structure and adjust your reaction conditions (e.g., by using protecting groups) to minimize its formation.

Safety and Spills

- Q5: What should I do if I spill a small amount of **2-Amino-5-chlorobenzoic acid** powder in the lab?
 - A5: For a small spill, first, alert others in the area. Wear your personal protective equipment (gloves, safety goggles, lab coat). Gently sweep the powder to avoid creating dust and collect it in a labeled, sealed container for hazardous waste disposal.[2][3] Clean the spill area with soap and water.
- Q6: What are the first aid measures in case of skin or eye contact?
 - A6: In case of skin contact, immediately wash the affected area with plenty of soap and water.[2][3] For eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do.[2][3] Seek medical attention if irritation persists.

Spill Response Workflow



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A step-by-step guide for handling a small spill of **2-Amino-5-chlorobenzoic acid**.

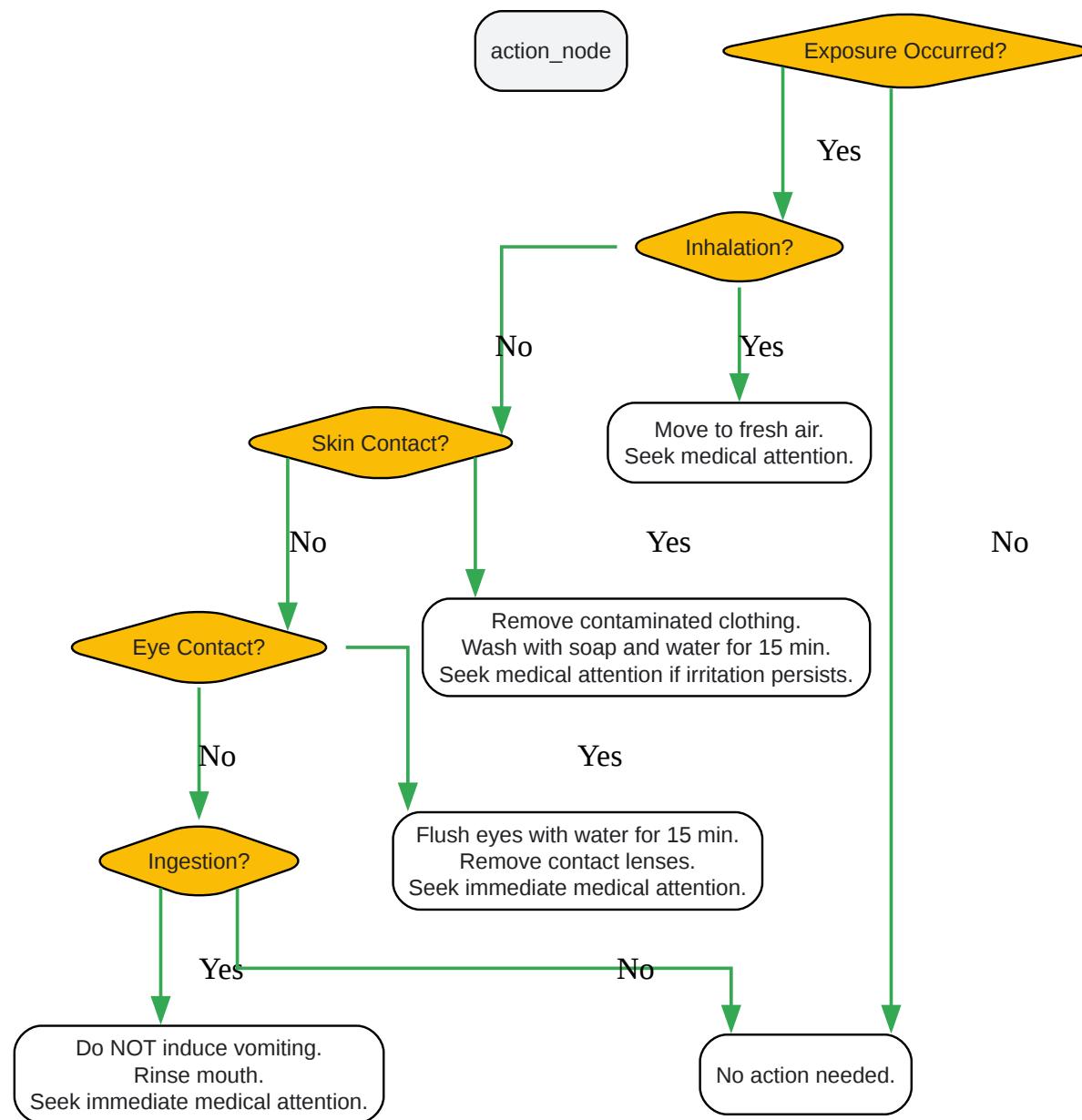
Emergency Procedures

In the event of a significant exposure or spill, follow these emergency procedures.

Accidental Exposure

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2]
- Skin Contact: Remove contaminated clothing immediately. Wash the affected skin with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[2][3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[2][3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

First Aid Decision Tree

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A decision tree for first aid measures following exposure.

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